

"Bis(2-ethylhexyl) azelate" toxicological profile and safety data

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) azelate*

Cat. No.: B044395

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An In-depth Technical Guide on the Toxicological Profile and Safety of **Bis(2-ethylhexyl) azelate**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Bis(2-ethylhexyl) azelate is a chemical compound used primarily as a plasticizer. This technical guide provides a comprehensive overview of its toxicological profile and associated safety data, drawing from available scientific literature and regulatory assessments. The information is intended to support researchers, scientists, and professionals in the fields of drug development and chemical safety in making informed decisions. The toxicological data indicates a low order of acute toxicity. Repeated dose studies in rodents have established a No-Observed-Adverse-Effect Level (NOAEL). There is currently no available data to suggest that **bis(2-ethylhexyl) azelate** is a skin sensitizer or a carcinogen.

Chemical Identity

- Chemical Name: **Bis(2-ethylhexyl) azelate**
- CAS Number: 103-24-2
- Synonyms: Di(2-ethylhexyl) azelate, Azelaic acid di(2-ethylhexyl) ester, DOZ
- Molecular Formula: $C_{25}H_{48}O_4$

- Molecular Weight: 412.65 g/mol
- Chemical Structure:

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Caption: Chemical structure of **Bis(2-ethylhexyl) azelate**.

Toxicological Profile

The toxicological profile of **bis(2-ethylhexyl) azelate** has been evaluated through a series of studies, primarily conducted under the framework of the OECD Screening Information Dataset (SIDS).

Acute Toxicity

Bis(2-ethylhexyl) azelate exhibits a low level of acute toxicity.

Route	Species	Test Guideline	Endpoint	Value	Reference
Oral	Rat (male & female)	OECD TG 401	LD ₅₀	> 2000 mg/kg bw	[1]

Skin and Eye Irritation

Available studies suggest a low potential for skin and eye irritation.

Endpoint	Species	Observation	Reference
Skin Irritation	Rabbit	Low potential for irritation	[1]
Eye Irritation	Rabbit	Low potential for irritation	[1]

Skin Sensitization

There is no available information to assess the skin sensitization potential of **bis(2-ethylhexyl) azelate**.^[1]

Repeated Dose Toxicity

A combined repeated dose and reproductive/developmental toxicity screening test was conducted in rats.

Species	Test Guideline	Doses (mg/kg bw/day)	Duration	NOAEL	Key Findings at LOAEL (1000 mg/kg bw/day)	Reference
Rat (male & female)	OECD TG 422	0, 100, 300, 1000	Males: 42 days; Females: 42-53 days	300 mg/kg bw/day	<p>Males: Suppressed body weight gain, increased relative liver weight, hypertrophy of centrilobular hepatocytes.</p> <p>Females: Decreased white blood cell count, lowered total protein, increased relative liver and kidney weights.</p>	[1] [2]

Genotoxicity

Bis(2-ethylhexyl) azelate has not shown evidence of genotoxicity in in vitro assays.

Test System	Test Guideline	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation Test (Ames test)	OECD TG 471	With and without	Negative	[2]
In vitro Chromosomal Aberration Test	-	With and without	Negative	[1]

Carcinogenicity

There is no available information on the carcinogenic potential of **bis(2-ethylhexyl) azelate**.[\[1\]](#)

Reproductive and Developmental Toxicity

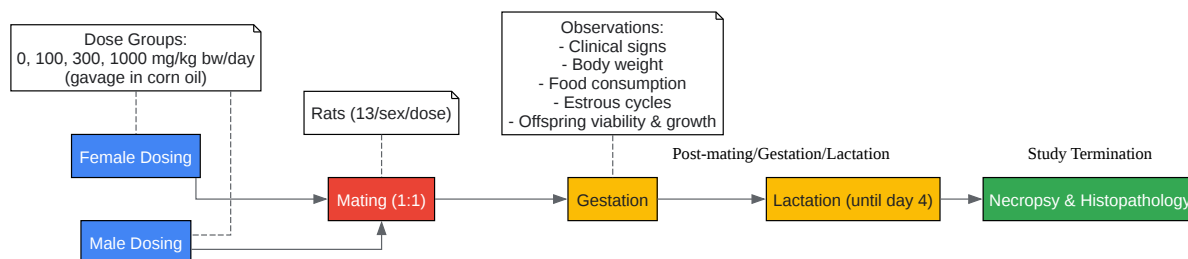
The combined repeated dose and reproductive/developmental toxicity screening test also provided data on these endpoints.

Species	Test Guideline	Doses (mg/kg bw/day)	NOAEL (Reproductive)	NOAEL (Developmental)	Key Findings	Reference
Rat (male & female)	OECD TG 422	0, 100, 300, 1000	Males: 1000 mg/kg bw/day; Females: 300 mg/kg bw/day	1000 mg/kg bw/day	No adverse effects on reproductive or developmental parameters were observed up to the highest dose tested.	[1] [2]

Experimental Protocols

Combined Repeated Dose and Reproductive/Developmental Toxicity Screening Test (OECD TG 422)

This study was central to the toxicological assessment of **bis(2-ethylhexyl) azelate**. The experimental workflow is outlined below.



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Caption: Experimental workflow for the OECD TG 422 study on **bis(2-ethylhexyl) azelate**.

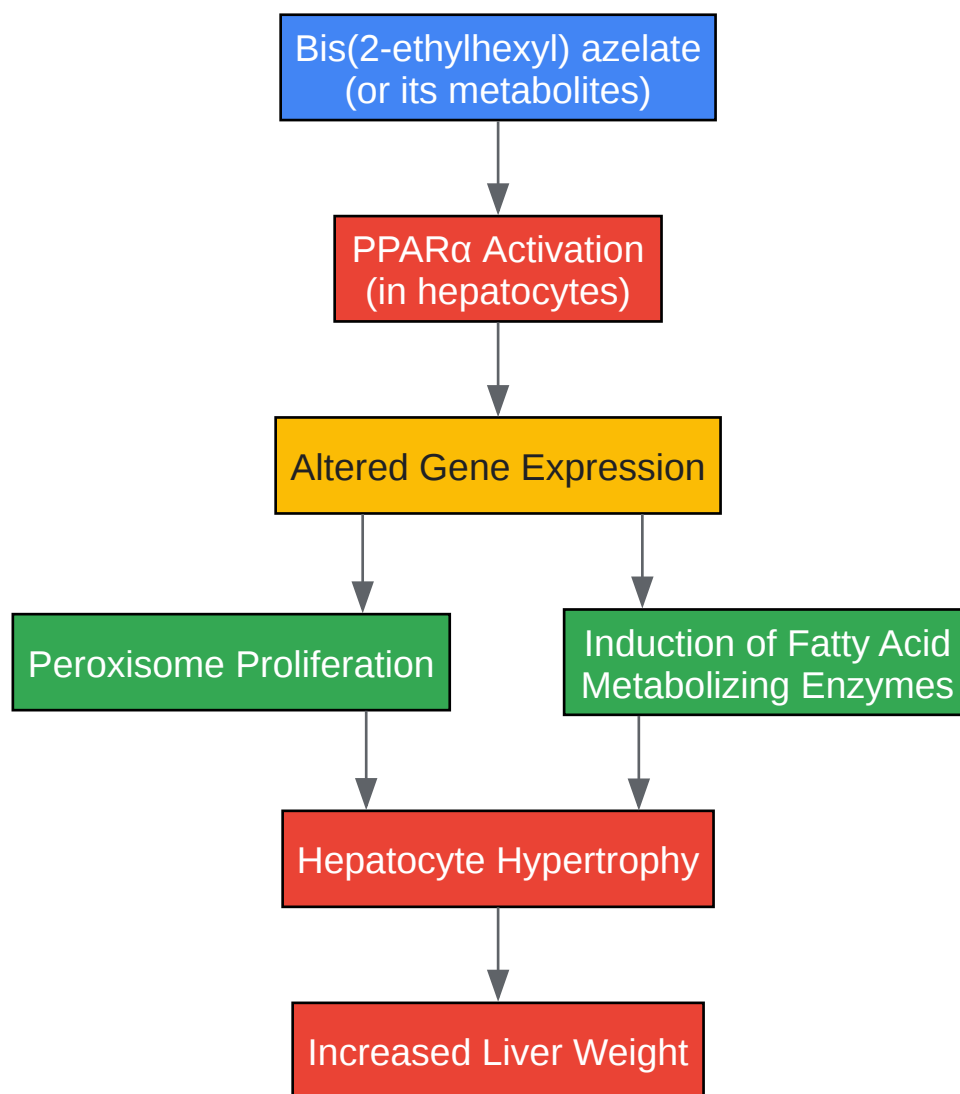
Methodology Summary:

- Test Species: Rat (13 animals per sex per dose group).
- Administration: Oral gavage, daily.
- Dose Levels: 0 (corn oil vehicle), 100, 300, and 1000 mg/kg body weight/day.
- Dosing Period: Males were dosed for 14 days prior to mating and throughout the mating period (total of 42 days). Females were dosed for 14 days prior to mating, during mating, gestation, and until day 4 of lactation (total of 42-53 days).
- Parameters Evaluated: Clinical observations, body weight, food consumption, estrous cycles, mating performance, fertility, gestation length, parturition, and offspring viability and growth. At termination, gross necropsy and histopathology were performed on parental animals.

Potential Mechanism of Action

There are no studies that have specifically investigated the mechanism of toxicity for **bis(2-ethylhexyl) azelate**. However, based on its structural similarity to other plasticizers like di(2-

ethylhexyl) phthalate (DEHP) and di(2-ethylhexyl) adipate (DEHA), a potential mechanism involving the activation of Peroxisome Proliferator-Activated Receptors (PPARs) can be hypothesized. It is crucial to note that this is a theoretical pathway for **bis(2-ethylhexyl) azelate** and has not been experimentally verified for this specific compound.



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Caption: Hypothetical signaling pathway for **bis(2-ethylhexyl) azelate**-induced hepatotoxicity.

Safety Data

Occupational Exposure Limits

No specific occupational exposure limits (OELs) have been established for **bis(2-ethylhexyl) azelate** by major regulatory bodies such as the American Conference of Governmental Industrial Hygienists (ACGIH) or the Occupational Safety and Health Administration (OSHA). A safety data sheet for the substance also indicates that it contains no substances with occupational exposure limit values.^[3]

Handling and Personal Protective Equipment (PPE)

Standard safe handling procedures for chemicals should be followed. This includes working in a well-ventilated area and using appropriate personal protective equipment.

- Eye/Face Protection: Safety glasses or a face shield.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Protective suit.
- Respiratory Protection: In case of vapor or mist generation, a gas mask may be required.^[3]

Environmental Fate

Bis(2-ethylhexyl) azelate is expected to have low mobility in soil and is likely to adsorb to suspended solids and sediment in water. It is considered to be readily biodegradable.^[1] In the atmosphere, it is expected to be degraded by photochemical reactions with a relatively short half-life.^[1]

Conclusion

Bis(2-ethylhexyl) azelate demonstrates a low order of acute toxicity and is not a significant skin or eye irritant. A NOAEL of 300 mg/kg bw/day for repeated dose toxicity in rats has been established. The substance did not show genotoxic potential in in vitro tests. There is no evidence to suggest that it is a skin sensitizer or a carcinogen. The NOAELs for reproductive and developmental toxicity are high, indicating low concern for these endpoints at relevant exposure levels. While a definitive mechanism of action has not been elucidated for **bis(2-ethylhexyl) azelate**, the potential for PPAR α activation, similar to other plasticizers, is a plausible hypothesis for the observed liver effects at high doses. Standard chemical handling precautions are recommended due to the absence of established occupational exposure limits.

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